

An In-Depth Technical Guide to the Physicochemical Properties of 2-Methyloctanal

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Compound of Interest

Compound Name: 2-Methyloctanal

Cat. No.: B1594714

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Introduction

2-Methyloctanal, a branched-chain aldehyde, is a significant molecule in the fields of flavor, fragrance, and chemical synthesis. A thorough understanding of its physicochemical properties is paramount for its effective application, whether in the formulation of consumer products, as a starting material in complex organic synthesis, or in toxicological and metabolic studies. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **2-Methyloctanal**, detailed experimental protocols for their determination, and logical workflows for its synthesis and analysis.

Physicochemical Properties of 2-Methyloctanal

The following tables summarize the key quantitative physicochemical data for **2-Methyloctanal**. These values are essential for predicting its behavior in various matrices, designing purification processes, and ensuring safe handling and storage.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₈ O	[1][2][3]
Molecular Weight	142.24 g/mol	[1][2][3]
Appearance	Colorless oily liquid	[2][4]
Odor	Floral, rose, lily-like	[2][5]
Melting Point	-18°C (estimate)	[2]
Boiling Point	189.85°C (estimate)	[2]
Density	0.82100 to 0.82900 g/cm ³ @ 25°C	[6]
Refractive Index	1.42300 @ 14.00°C	[5]

Table 2: Solubility and Partitioning Properties

Property	Value	Source(s)
Solubility in Water	Insoluble	[2][4]
Solubility in Organic Solvents	Soluble in alcohol and oils	[2][4]
LogP (Octanol-Water Partition Coefficient)	3.38	[2][6]

Table 3: Safety and Handling Properties

Property	Value	Source(s)
Flash Point	156.00 °F (68.89 °C) (TCC)	[5]
Vapor Pressure	0.759000 mm/Hg @ 25.00 °C	[6]
Autoignition Temperature	Not determined	
Oral LD50 (rat)	> 5000 mg/kg	[5]
Dermal LD50 (rabbit)	> 5000 mg/kg	[5]

Experimental Protocols

The determination of the physicochemical properties of **2-Methyloctanal** relies on standardized experimental methodologies. The following protocols are based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), and common laboratory practices.

Determination of Boiling Point (OECD TG 103)

The boiling point of a liquid is the temperature at which its vapor pressure equals the atmospheric pressure.

Methodology: Ebulliometer Method

- Apparatus: An ebulliometer equipped with a condenser, a thermometer, and a heating mantle is used.
- Procedure: a. A sample of **2-Methyloctanal** is placed in the boiling flask of the ebulliometer. b. The liquid is heated, and the temperature is monitored. c. The temperature at which the liquid boils and the vapor temperature remains constant is recorded as the boiling point.
- Data Analysis: The observed boiling point is corrected to standard atmospheric pressure (101.325 kPa).

Determination of Density (OECD TG 109)

Density is the mass of a substance per unit volume.

Methodology: Oscillating U-Tube Method

- Apparatus: A digital density meter with an oscillating U-tube is employed.
- Procedure: a. The instrument is calibrated using two substances of known density (e.g., dry air and distilled water). b. A sample of **2-Methyloctanal** is introduced into the U-tube. c. The instrument measures the oscillation period of the tube filled with the sample, which is related to its density.

- **Data Analysis:** The density is calculated by the instrument's software based on the calibration and the measured oscillation period.

Determination of Refractive Index (OECD TG 107)

The refractive index is the ratio of the velocity of light in a vacuum to its velocity in the substance.

Methodology: Refractometer Method

- **Apparatus:** An Abbé refractometer with a temperature-controlled prism is used.
- **Procedure:** a. The refractometer is calibrated using a standard of known refractive index. b. A few drops of **2-Methyloctanal** are placed on the prism of the refractometer. c. The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs. d. The refractive index is read from the instrument's scale.
- **Data Analysis:** The measurement is performed at a specified temperature, typically 20°C or 25°C.

Determination of Solubility in Water (OECD TG 105)

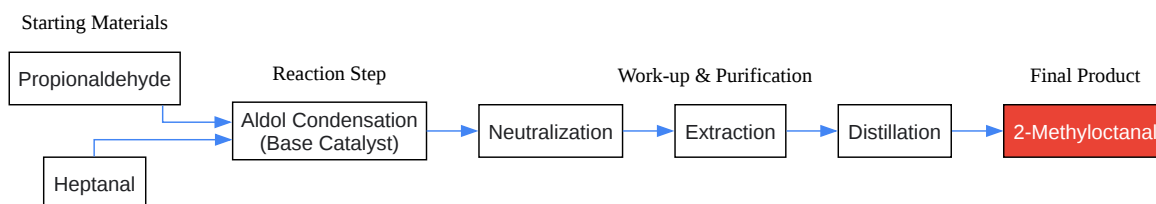
Solubility is the maximum concentration of a solute that can dissolve in a solvent at a given temperature.

Methodology: Flask Method

- **Procedure:** a. An excess amount of **2-Methyloctanal** is added to a known volume of distilled water in a flask. b. The flask is agitated at a constant temperature for a sufficient period to reach equilibrium (typically 24-48 hours). c. The mixture is then centrifuged or filtered to separate the undissolved portion. d. The concentration of **2-Methyloctanal** in the aqueous phase is determined by a suitable analytical method, such as gas chromatography (GC).
- **Data Analysis:** The solubility is expressed in grams per liter (g/L) or milligrams per liter (mg/L).

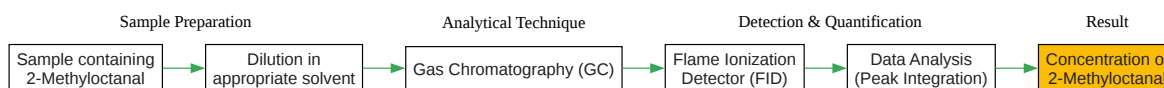
Synthesis and Analysis Workflows

The following diagrams illustrate generalized workflows for the synthesis and analysis of **2-Methyloctanal**.



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Caption: Generalized workflow for the synthesis of **2-Methyloctanal**.



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Caption: Generalized workflow for the analysis of **2-Methyloctanal** using Gas Chromatography.

Conclusion

This technical guide provides a foundational understanding of the physicochemical properties of **2-Methyloctanal**. The presented data and experimental protocols are essential for researchers and professionals working with this compound. Adherence to standardized methodologies ensures the generation of reliable and reproducible data, which is critical for scientific advancement and product development. The provided workflows offer a logical framework for the synthesis and analytical characterization of **2-Methyloctanal**.

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References

- 1. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 2. phillysim.org [phillysim.org]
- 3. 2-Methyloctanal | C₉H₁₈O | CID 24583 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scribd.com [scribd.com]
- 5. oecd.org [oecd.org]
- 6. oecd.org [oecd.org]
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